

A Technical Guide to the Fundamental Properties of Atomic Oxygen

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Compound of Interest

Compound Name: Atomic oxygen

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Atomic oxygen (O), the monoatomic form of oxygen, is a highly reactive radical that plays a crucial role in a variety of scientific and industrial fields.[1] Unlike its more stable diatomic counterpart (O₂), **atomic oxygen** does not exist naturally on Earth's surface for extended periods due to its high reactivity.[1] However, its significant presence in low Earth orbit (LEO) and its utility in various plasma and combustion processes make a thorough understanding of its fundamental properties essential.[2][3] This guide provides an in-depth overview of the core characteristics of **atomic oxygen**, methods for its generation and detection, and its interaction with materials, tailored for professionals in research, development, and drug formulation.

Core Properties of Atomic Oxygen

Electronic Structure and Quantum States

Atomic oxygen possesses eight electrons with a ground state electronic configuration of $1s^2 2s^2 2p^4$. [4] The arrangement of the four electrons in the 2p orbital leads to three distinct electronic states, as described by Hund's rules. The ground state is a triplet state, denoted as 3P , which has two unpaired electrons, making **atomic oxygen** a biradical. [4] There are also two higher-energy, metastable singlet states, 1D and 1S . The high reactivity of **atomic oxygen** is largely attributed to its electronic structure, which drives it to readily form chemical bonds.

Physical and Chemical Constants

A summary of the key physical and chemical properties of **atomic oxygen** is presented in the tables below for easy reference and comparison.

Table 1: Fundamental Physical Properties of **Atomic Oxygen**

Property	Value
Atomic Number	8
Atomic Weight	15.999 u
Electron Configuration	[He] 2s ² 2p ⁴
Ground State Term Symbol	³ P ₂
Ionization Energy	13.618 eV
Electron Affinity	1.461 eV
Covalent Radius	66 pm
Van der Waals Radius	152 pm

Table 2: Thermodynamic Properties of **Atomic Oxygen**

Property	Value
Enthalpy of Formation (gas, 298.15 K)	249.18 kJ/mol
Entropy of Formation (gas, 298.15 K)	161.06 J/(mol·K)
O ₂ Bond Dissociation Energy	498.36 kJ/mol

Reactivity of Atomic Oxygen

Atomic oxygen is a potent oxidizing agent due to its open-shell electronic structure.^[1] It readily reacts with a wide range of materials, including metals, semiconductors, and organic compounds. In the context of drug development and materials science, the interaction of **atomic oxygen** with polymers is of particular interest, as it can lead to material degradation

through a process known as **atomic oxygen** erosion.[2][3] This process involves the abstraction of hydrogen atoms, insertion into C-H and C-C bonds, and addition to double bonds, ultimately leading to the formation of volatile oxidation products and surface erosion.[1]

Experimental Protocols

The generation and detection of **atomic oxygen** in a laboratory setting are crucial for studying its properties and interactions. Below are detailed methodologies for common experimental techniques.

Generation of Atomic Oxygen

This method utilizes microwave energy to create a plasma from a precursor gas, typically molecular oxygen (O_2).

Protocol:

- **Gas Inlet:** Introduce a controlled flow of high-purity O_2 gas into a quartz or ceramic discharge tube. The pressure is typically maintained in the range of 1-10 Torr.
- **Microwave Application:** Apply microwave power (commonly at 2.45 GHz) to the gas using a microwave generator and a resonant cavity (e.g., a McCarroll or Evenson cavity). The absorbed power, typically in the range of 50-500 W, creates a plasma.
- **Dissociation:** Inside the plasma, electron collisions with O_2 molecules lead to their dissociation into **atomic oxygen**. The degree of dissociation is dependent on the pressure, flow rate, and microwave power.[5]
- **Downstream Flow:** The resulting mixture of atomic and molecular oxygen, along with other plasma species, flows downstream into a reaction chamber where experiments can be conducted.

Pulsed laser photolysis is a technique used to generate **atomic oxygen** with high temporal and spatial control.

Protocol:

- **Precursor Gas:** Fill a reaction chamber with a precursor gas that absorbs light at the laser wavelength and subsequently dissociates to produce **atomic oxygen**. Common precursors include O_2 , SO_2 , and NO_2 .
- **Laser Irradiation:** Irradiate the precursor gas with a pulsed laser, such as an excimer laser (e.g., ArF at 193 nm or KrCl at 222 nm).[6] The laser pulse energy is typically in the range of 1-10 mJ/cm².
- **Photodissociation:** The precursor molecules absorb the laser photons, leading to their photodissociation and the formation of **atomic oxygen**. The concentration of **atomic oxygen** produced is dependent on the laser fluence, the absorption cross-section of the precursor, and the quantum yield of dissociation.
- **Time-Resolved Studies:** This method is particularly useful for kinetic studies, as the "pump" laser pulse creates a well-defined starting time for reactions involving **atomic oxygen**.

Detection of Atomic Oxygen

This technique relies on the absorption of VUV light by **atomic oxygen** at its resonance transitions.

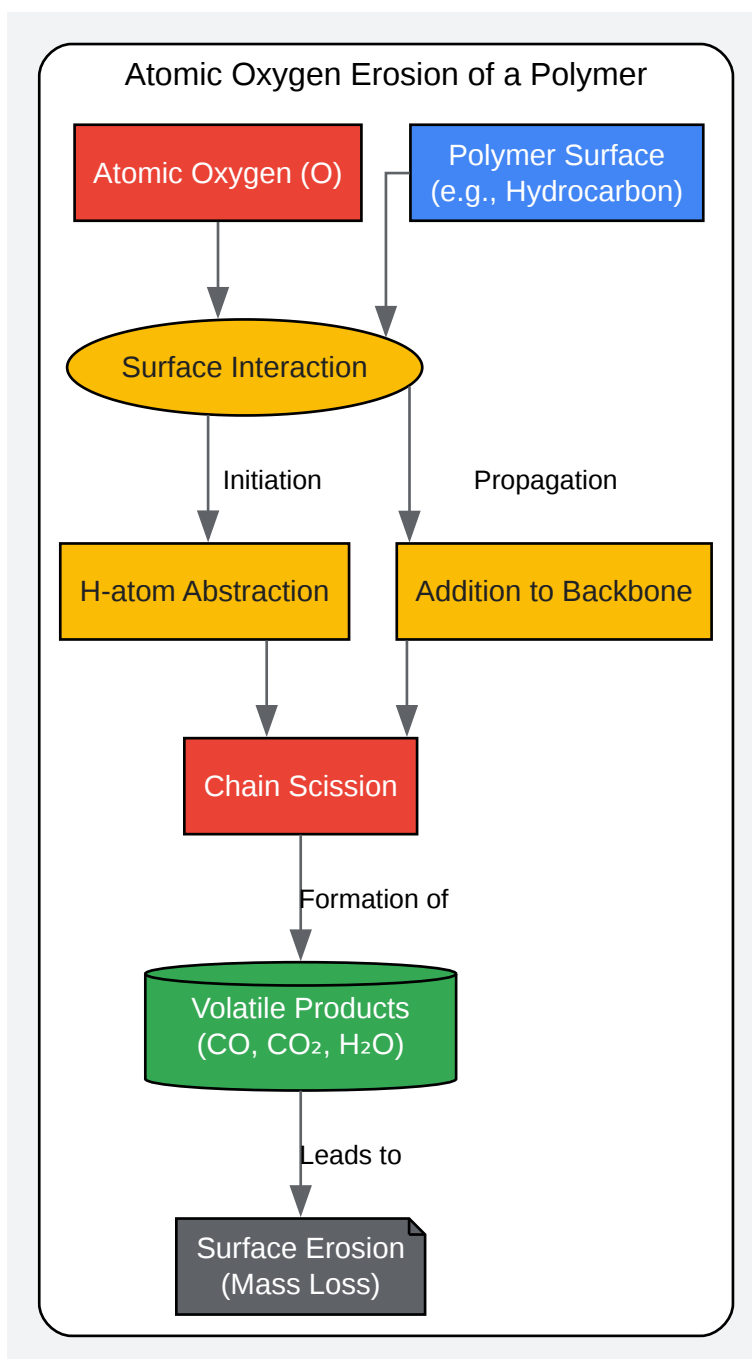
Protocol:

- **VUV Light Source:** Generate VUV radiation using a source such as a deuterium lamp or a microwave-discharge-powered resonance lamp containing a trace amount of oxygen in a buffer gas (e.g., He or Ar).
- **Wavelength Selection:** Use a vacuum monochromator to select the specific wavelength corresponding to an **atomic oxygen** resonance line, typically around 130 nm.
- **Absorption Measurement:** Pass the monochromatic VUV beam through the experimental chamber containing **atomic oxygen**.
- **Detection:** Measure the intensity of the transmitted light using a VUV-sensitive detector, such as a photomultiplier tube with a sodium salicylate scintillator.

- **Concentration Determination:** The concentration of **atomic oxygen** can be determined from the measured absorbance using the Beer-Lambert law, provided the absorption cross-section and path length are known.

Visualization of Atomic Oxygen Interaction

The following diagram illustrates a simplified workflow for the erosion of a polymer surface by **atomic oxygen**, a critical consideration for the stability of polymer-based drug delivery systems or medical devices intended for use in environments where **atomic oxygen** is present.



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Caption: A simplified workflow of polymer erosion by **atomic oxygen**.

This guide provides a foundational understanding of **atomic oxygen** for professionals in research and development. A thorough grasp of its properties is crucial for applications ranging from materials science in drug delivery systems to the development of sterilization techniques.

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